

Solubility of Sodium Perrhenate in Methanol and Ethanol: A Technical Guide

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Compound of Interest

Compound Name: Sodium perrhenate

Cat. No.: B082388

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This technical guide provides a detailed analysis of the solubility of **sodium perrhenate** (NaReO_4) in two common polar organic solvents: methanol (CH_3OH) and ethanol ($\text{C}_2\text{H}_5\text{OH}$). The information is intended for researchers, scientists, and professionals in drug development and related fields who require precise solubility data and experimental methodologies.

Quantitative Solubility Data

The solubility of **sodium perrhenate** in methanol and ethanol has been determined across a range of temperatures. The following table summarizes this data, which was established using the isothermal method of saturation. This method involves equilibrating a supersaturated solution at a constant temperature and subsequently analyzing the concentration of the dissolved salt.

Temperature (°C)	Solubility in Methanol (g/100g of solvent)	Solubility in Ethanol (g/100g of solvent)
0	48.3	12.3
10	54.8	14.5
20	62.5	16.8
25	67.0	18.1
30	71.8	19.4
40	82.3	22.3
50	94.5	25.5

Data compiled from studies on the solubility of alkali metal perrhenates.

Experimental Protocol: Isothermal Saturation Method

The determination of **sodium perrhenate** solubility in methanol and ethanol is typically achieved through the isothermal saturation method. This procedure ensures the accurate measurement of the maximum amount of solute that can be dissolved in a solvent at a specific temperature.

Methodology:

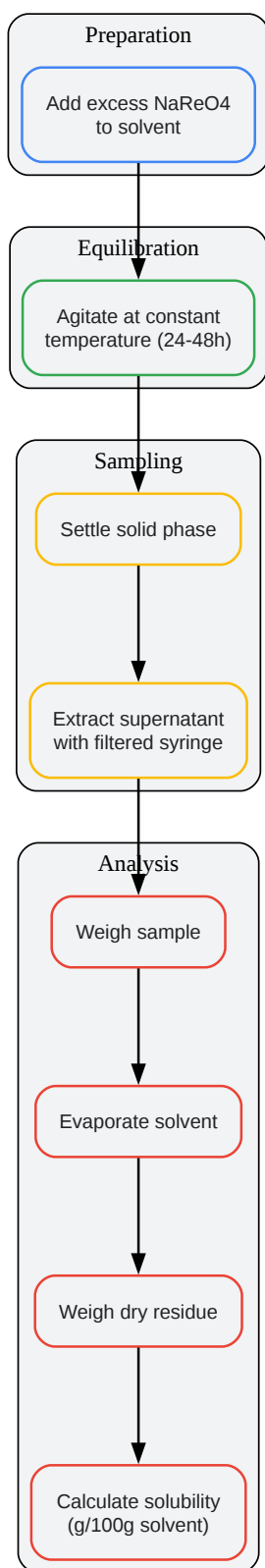
- **Solvent Preparation:** An excess amount of anhydrous **sodium perrhenate** is added to a known quantity of the solvent (methanol or ethanol) in a sealed, thermostatically controlled vessel.
- **Equilibration:** The mixture is continuously agitated at a constant, predetermined temperature for an extended period (typically 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Sample Extraction:** Once equilibrium is established, the stirring is halted, and the solid phase is allowed to settle. A sample of the clear, saturated supernatant is carefully extracted using

a syringe fitted with a filter to prevent the transfer of any undissolved solid.

- Gravimetric Analysis: The extracted sample is weighed and then evaporated to dryness under controlled conditions to remove the solvent completely. The remaining solid residue, which is the dissolved **sodium perrhenate**, is then weighed.
- Solubility Calculation: The solubility is calculated as the mass of the dried **sodium perrhenate** per 100 grams of the solvent.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow of the isothermal saturation method for determining the solubility of **sodium perrhenate**.



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Experimental workflow for solubility determination.

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